

Essential Safety and Handling Guide for N-Benzyloxycarbonyl-L-alanine

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Compound of Interest

Compound Name: *N*-(Benzoyloxy)alanine

Cat. No.: B15415452

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Disclaimer: The safety information provided herein is based on the chemical "N-Benzyloxycarbonyl-L-alanine," as the initially requested "**N-(Benzoyloxy)alanine**" did not yield specific safety data and is likely a misnomer for the former, a common laboratory reagent. Researchers should always consult the most current Safety Data Sheet (SDS) for the specific product they are using.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with N-Benzyloxycarbonyl-L-alanine. The following procedural guidance is intended to supplement, not replace, institutional safety protocols.

Personal Protective Equipment (PPE)

When handling N-Benzyloxycarbonyl-L-alanine, the following personal protective equipment is recommended to ensure personal safety and prevent contamination.

PPE Category	Recommended Equipment	Specifications
Eye Protection	Safety glasses with side-shields or goggles	Must comply with European standard EN 166 or OSHA's 29 CFR 1910.133 regulations.
Hand Protection	Protective gloves	Material to be determined by specific laboratory protocols and compatibility with any solvents used.
Skin and Body Protection	Lab coat, long pants, and closed-toe shoes	Wear appropriate protective clothing to prevent skin exposure.
Respiratory Protection	Not required under normal use with adequate ventilation	For large spills or in poorly ventilated areas, a particle filter respirator may be necessary.

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.

General Handling:

- Avoid contact with skin, eyes, and clothing.
- Do not ingest or inhale.
- Avoid the formation of dust.
- Wash hands thoroughly after handling.
- Keep the container tightly closed when not in use.
- Store in a dry, cool, and well-ventilated place.

First Aid Measures:

- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.
- **Skin Contact:** Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if symptoms occur.
- **Inhalation:** Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Clean mouth with water and drink plenty of water afterward. Never give anything by mouth to an unconscious person. Call a physician immediately.

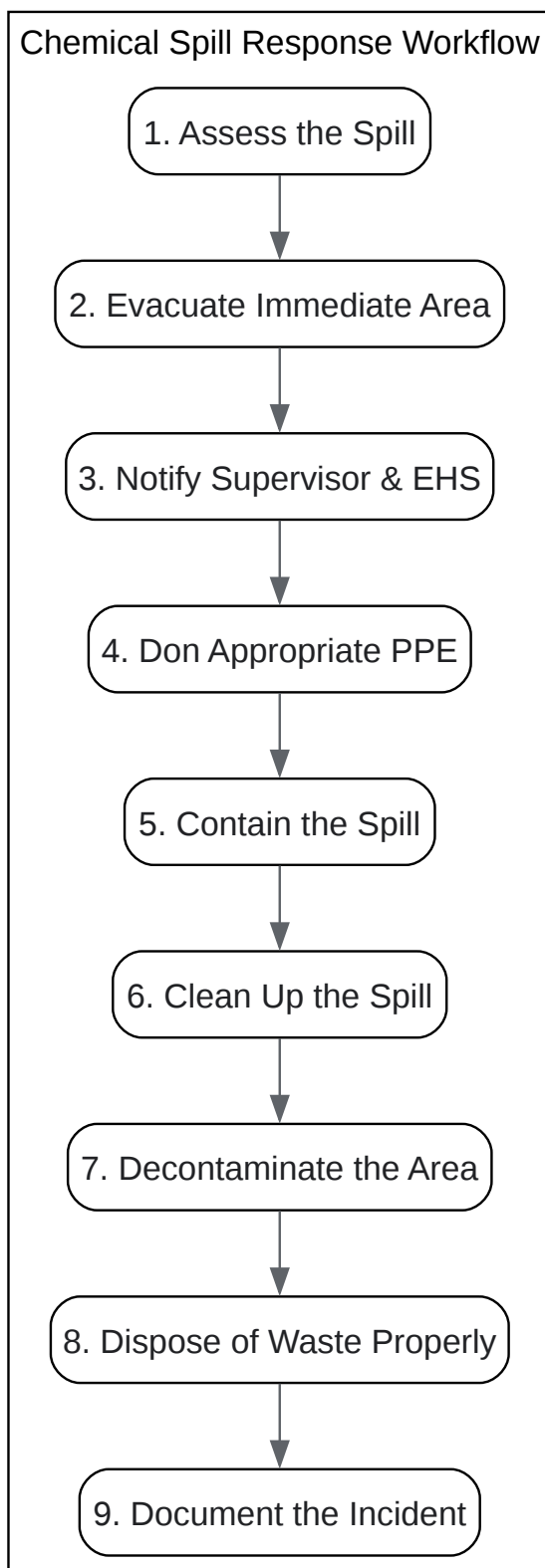
Disposal Plan

Waste Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Contaminated packaging should be disposed of in the same manner as the chemical itself.
- Do not release into the environment.

Chemical Spill Workflow

The following diagram outlines the procedural steps for responding to a chemical spill of N-Benzyloxycarbonyl-L-alanine.



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Caption: Workflow for handling a chemical spill.

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